

# Personal protective equipment for handling p53 Activator 12

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# Essential Safety and Handling Guide for p53 Activator 12

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **p53 Activator 12** (also known as compound 510B). The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this potent research compound. By adhering to these protocols, you can minimize risks and maintain a safe laboratory environment.

### **Summary of Key Information**

The following table summarizes critical information for **p53 Activator 12**. It is imperative to consult the official Safety Data Sheet (SDS) from your supplier for comprehensive details.



Parameter	Information	Source
Chemical Name	p53 Activator 12 (compound 510B)	[1]
CAS Number	2746374-04-7	[1]
Molecular Formula	C28H35F3N8O2	[1]
Molecular Weight	572.63 g/mol	[1]
Primary Function	Potent p53 activator; binds to mutant p53 and restores its DNA binding ability.	[1]
Shipping Condition	Shipped at room temperature in the continental US; conditions may vary for other locations.	[1]
Storage	Store according to the recommendations on the Certificate of Analysis.	[1]

## **Personal Protective Equipment (PPE)**

A specific Safety Data Sheet (SDS) for **p53 Activator 12** was not found during the search. The following PPE recommendations are based on general best practices for handling potent, powdered chemical compounds in a research laboratory setting.



PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes or airborne particles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended, especially when handling the powdered form.	Minimizes inhalation of the compound.

### Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of **p53 Activator 12** and ensuring laboratory safety.

#### **Handling Procedures**

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the
  workspace by ensuring it is clean and uncluttered. If possible, work within a chemical fume
  hood to minimize inhalation exposure.
- Weighing: When weighing the powdered compound, do so in a designated area with minimal air currents, preferably within a fume hood or a balance enclosure.
- Dissolving: Follow the instructions on the product's Certificate of Analysis for solvent recommendations and concentration guidelines. Add the solvent to the vial containing the compound slowly to avoid splashing.
- Aliquoting: If necessary, create single-use aliquots to avoid repeated freeze-thaw cycles, which could affect the compound's stability.



• Spill Management: In case of a spill, isolate the area. For a small spill of the powdered form, gently cover it with a damp paper towel to avoid creating dust, then wipe it up. For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand). Clean the spill area with an appropriate solvent and dispose of all contaminated materials as hazardous waste.

#### **Storage Plan**

- Short-Term Storage: For immediate use, store the compound as recommended on the Certificate of Analysis, which may be at room temperature for brief periods.[1]
- Long-Term Storage: For long-term storage, follow the specific temperature and atmospheric conditions outlined in the product documentation. This often involves refrigeration or freezing in a tightly sealed container.

### **Disposal Plan**

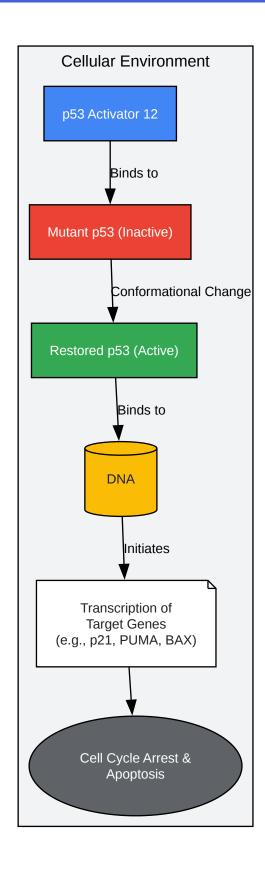
Proper disposal of **p53 Activator 12** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification: All materials that have come into contact with p53 Activator 12, including unused compound, contaminated PPE, and empty containers, should be considered chemical waste.
- Waste Segregation: Segregate the waste into appropriate, clearly labeled containers. Do not
  mix with other types of waste unless instructed to do so by your institution's environmental
  health and safety (EHS) office.
- Container Disposal: Empty containers should be rinsed with an appropriate solvent three times. The rinsate should be collected and disposed of as chemical waste.
- Final Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's EHS office for specific guidance on hazardous waste disposal procedures.

#### **Signaling Pathway of p53 Activator 12**

**p53 Activator 12** functions by restoring the normal tumor-suppressing activity of mutated p53 protein.[1] The diagram below illustrates the proposed mechanism of action.





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Caption: Mechanism of **p53 Activator 12** in restoring mutant p53 function.







This procedural guide is intended to supplement, not replace, the comprehensive information provided in the official Safety Data Sheet (SDS) and your institution's safety protocols. Always prioritize safety and consult with your EHS department for any specific questions or concerns.

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#### References

- 1. medchemexpress.com [medchemexpress.com]
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